

An In-depth Technical Guide to the Physical Properties of N-Isobutylformamide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *N-Isobutylformamide*

Cat. No.: *B3055034*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **N-Isobutylformamide**. The information is presented to be a valuable resource for professionals in research and development, particularly in the pharmaceutical and chemical industries.

Introduction

N-Isobutylformamide, with the CAS number 6281-96-5, is a monoalkyl-substituted amide.[1] [2] Like other amides, its physical characteristics, such as a relatively high boiling point and water solubility, are influenced by the polarity of the amide group and its capacity for hydrogen bonding.[3][4][5] These properties make it a subject of interest as a solvent and an intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] This document details its key physical constants, the methodologies for their determination, and a visual representation of a standard experimental workflow.

Core Physical Properties

The quantitative physical data for **N-Isobutylformamide** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C5H11NO	[1][6][7]
Molecular Weight	101.15 g/mol	[1][6][7]
Appearance	Colorless liquid	[1]
Boiling Point	173-175 °C	[1]
Density	0.94 g/cm ³	[1]
Solubility in Water	Soluble	[1]
CAS Number	6281-96-5	[1][6][7]
InChI Key	XCTTVNSXEHWZBI- UHFFFAOYSA-N	[1][7]

Experimental Protocols

Detailed methodologies for determining the key physical properties of liquid organic compounds like **N-Isobutylformamide** are outlined below. These represent standard laboratory procedures.

3.1. Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[8] A common and effective method for its determination involves the use of a Thiele tube or an aluminum block heating apparatus.[1][6]

- Apparatus: Thiele tube or aluminum block, thermometer, small fusion tube, capillary tube (sealed at one end), heating source (e.g., Bunsen burner), and the liquid sample (**N-Isobutylformamide**).
- Procedure:
 - A small quantity of **N-Isobutylformamide** is placed into the fusion tube.

- The capillary tube is placed into the fusion tube with its open end submerged in the liquid and the sealed end protruding above the surface.[1][6]
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is placed in the Thiele tube or aluminum block and heated gently and uniformly.[1][2]
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted; this is the boiling point of the liquid.[1][8]
- Heating is stopped, and the temperature at which the liquid is drawn back into the capillary tube is also recorded as the boiling point.[6][8]

3.2. Determination of Density (Gravimetric Method)

The density of a liquid is its mass per unit volume.[9] A straightforward and accurate method for determining the density of a liquid involves weighing a known volume.

- Apparatus: A pycnometer (a glass flask with a precise volume) or a graduated cylinder, and an analytical balance.[10]
- Procedure:
 - The mass of the clean, dry pycnometer or graduated cylinder is accurately measured using the analytical balance.[11]
 - The container is then filled with a known volume of **N-Isobutylformamide**.
 - The mass of the container with the liquid is measured.[11]
 - The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container.[11]
 - The density is calculated by dividing the mass of the liquid by its known volume.[9][12]

3.3. Determination of Solubility in Water

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For a liquid like **N-Isobutylformamide** in water, this is a qualitative or quantitative assessment.

- Apparatus: Test tubes, graduated pipettes, and the liquid sample.
- Procedure for Qualitative Determination:
 - A small, measured volume of **N-Isobutylformamide** (e.g., 0.05 mL) is placed in a test tube.[\[13\]](#)
 - A measured volume of water (e.g., 0.75 mL) is added in small portions.[\[13\]](#)
 - After each addition of water, the test tube is vigorously shaken.[\[13\]](#)
 - The mixture is observed for homogeneity. If a single, clear phase results, the substance is considered soluble. If two distinct layers remain or the solution is cloudy, it is insoluble or partially soluble.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the boiling point of **N-Isobutylformamide**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of N-Isobutylformamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3055034#physical-properties-of-n-isobutylformamide>]

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